

Personal protective equipment for handling IMP-1088

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Compound of Interest

Compound Name: **IMP-1088**

Cat. No.: **B608084**

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Essential Safety and Handling Guide for IMP-1088

For Researchers, Scientists, and Drug Development Professionals: Your Preferred Source for Laboratory Safety and Chemical Handling.

This document provides immediate, essential safety and logistical information for handling **IMP-1088**, a potent dual inhibitor of human N-myristoyltransferases NMT1 and NMT2. Adherence to these guidelines is crucial for ensuring laboratory safety and the integrity of your research.

Hazard Identification and Safety Precautions

IMP-1088 is classified as harmful if swallowed, causes skin irritation, and causes serious eye irritation.^[1] It is imperative to handle this compound with care in a well-ventilated area.

Personal Protective Equipment (PPE)

A comprehensive approach to personal safety is mandatory when working with **IMP-1088**. The following personal protective equipment must be worn at all times:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material.
Eye/Face Protection	Safety glasses with side-shields or goggles	Must be worn to prevent eye contact.
Face shield	Required when there is a risk of splashing.	
Skin and Body Protection	Laboratory coat	Fully buttoned to protect skin and clothing.
Protective clothing	As needed to prevent skin exposure.	

Engineering Controls

Work with **IMP-1088** should be conducted in a chemical fume hood to minimize inhalation exposure.^[1] An eyewash station and safety shower must be readily accessible in the immediate work area.

Emergency Procedures

In the event of exposure or spillage, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1]
In Case of Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation persists. [1]
In Case of Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention. [1]
If Inhaled	Move the person to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.

Handling and Storage

Proper handling and storage are vital to maintain the stability and integrity of **IMP-1088**.

- Handling: Avoid formation of dust and aerosols. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[1\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. For long-term storage, refer to the manufacturer's recommendations, which typically advise storage at -20°C for up to one month in solvent.[\[2\]](#)

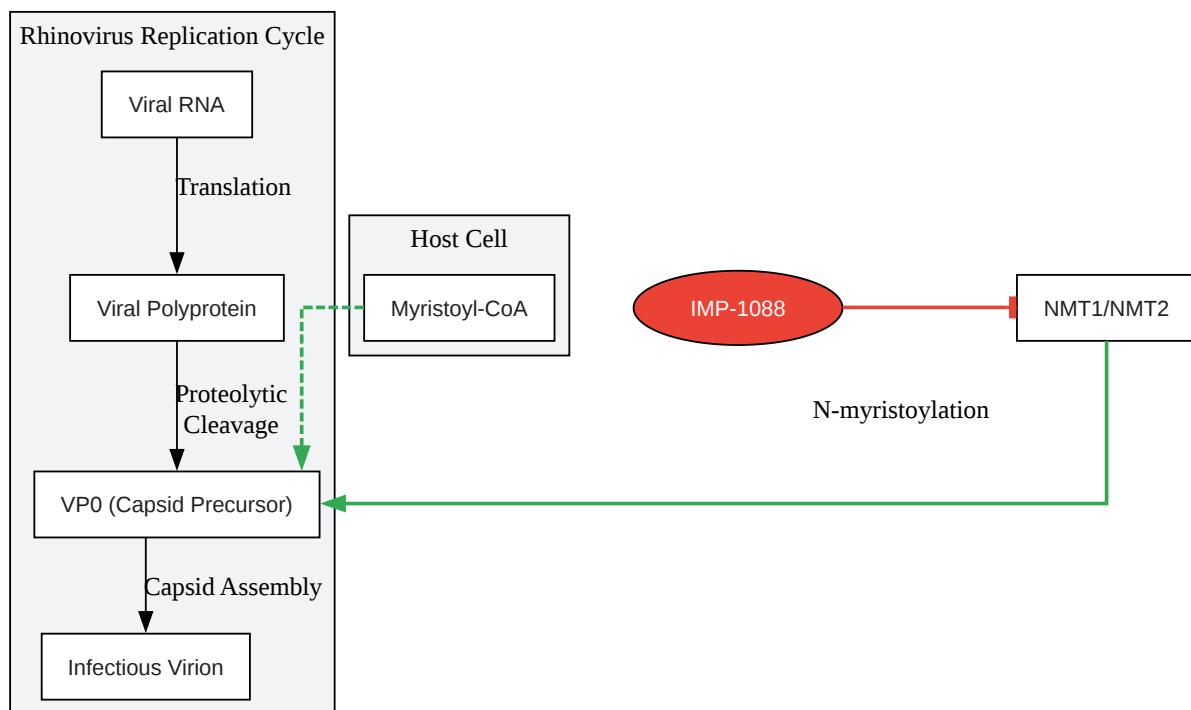
Disposal Plan

Dispose of **IMP-1088** and any contaminated materials in accordance with all applicable local, state, and federal regulations.[\[1\]](#) Unused or waste material should be treated as hazardous chemical waste. Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

Mechanism of Action of **IMP-1088**

IMP-1088 is a potent inhibitor of the human host cell enzymes N-myristoyltransferase 1 (NMT1) and N-myristoyltransferase 2 (NMT2).^[3] These enzymes are responsible for the attachment of myristate, a 14-carbon saturated fatty acid, to the N-terminal glycine of a variety of cellular and viral proteins. This process, known as N-myristylation, is crucial for the proper function and localization of these proteins.

In the context of a viral infection, such as with rhinovirus (the common cold virus), NMT is required for the myristylation of the viral capsid protein VP0.^{[2][4]} This modification is an essential step in the assembly of new, infectious virus particles. By inhibiting NMT, **IMP-1088** prevents the myristylation of VP0, thereby blocking the formation of the viral capsid and halting the replication of the virus.^[3] This host-targeting mechanism is thought to have a lower risk of the virus developing resistance.^[3]



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Mechanism of **IMP-1088** antiviral activity.

Experimental Protocols

The following is a representative protocol for a cytopathic effect (CPE) inhibition assay to determine the antiviral activity of **IMP-1088** against rhinovirus in HeLa cells.

Materials

- HeLa cells
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Trypsin-EDTA
- Rhinovirus stock (e.g., RV-A16)
- **IMP-1088**
- Dimethyl sulfoxide (DMSO)
- 96-well cell culture plates
- Cell viability reagent (e.g., MTS or neutral red)

Experimental Workflow

Workflow for a cytopathic effect (CPE) inhibition assay.

Detailed Methodology

- Cell Seeding: Seed HeLa cells into 96-well plates at a density that allows for the formation of a confluent monolayer within 24 hours.

- Compound Preparation: Prepare a stock solution of **IMP-1088** in DMSO. On the day of the experiment, create serial dilutions of **IMP-1088** in cell culture medium (DMEM with 2% FBS and antibiotics) to achieve the desired final concentrations.
- Treatment and Infection:
 - When the HeLa cell monolayer is confluent, remove the growth medium.
 - Add the diluted **IMP-1088** to the appropriate wells in triplicate.
 - Include control wells: "cells only" (no virus, no compound) and "virus control" (virus, no compound).
 - Infect the cells by adding rhinovirus at a low multiplicity of infection (MOI), for example, 0.5, to all wells except the "cells only" control.[4]
- Incubation: Incubate the plate at 37°C in a 5% CO₂ incubator for 48-72 hours, or until approximately 80-90% cytopathic effect is visible in the virus control wells.[4]
- Quantification of Cell Viability:
 - Assess cell viability using a suitable method, such as an MTS assay.
 - Add the viability reagent to each well according to the manufacturer's instructions and incubate for the recommended time.
 - Measure the absorbance at the appropriate wavelength using a plate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration of **IMP-1088** relative to the "cells only" and "virus control" wells.
 - Plot the percentage of inhibition of CPE against the log concentration of **IMP-1088**.
 - Determine the 50% effective concentration (EC50) by non-linear regression analysis. The EC50 is the concentration of **IMP-1088** that inhibits the viral cytopathic effect by 50%.

Quantitative Data Summary

The following table summarizes key quantitative data for **IMP-1088** based on published research.

Parameter	Value	Cell Line	Virus	Reference
IC50 (NMT1)	<1 nM	-	-	[2]
IC50 (NMT2)	<1 nM	-	-	[2]
EC50 (CPE Assay)	17 nM	HeLa	RV-A16	[4]
EC50 (Virus Titer Reduction)	5.8 nM	HeLa	RV-A16	[4]

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